

# Fundamental Concepts: Sensitization and PTA SCC

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Tetrathionic acid

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Concept	Description	Key Mechanism
<b>Alloy Sensitization</b>	Metallurgical condition where specific heating causes precipitation of chromium carbides at grain boundaries [1] [2].	Chromium depletion near boundaries creates zones with less than 10.5% Cr, making them anodic and susceptible to intergranular attack [3] [2].
<b>Polythionic Acid Stress Corrosion Cracking (PTA SCC)</b>	Intergranular cracking of sensitized austenitic alloys in specific environments [1] [2].	Sulfide scale on metal reacts with air (O <sub>2</sub> ) and moisture (H <sub>2</sub> O) to form polythionic acids (H <sub>2</sub> S <sub>x</sub> O <sub>k</sub> ), which corrode chromium-depleted grain boundaries [1] [3] [4].

## Sensitization Temperature Ranges for Austenitic Alloys

The table below summarizes reported temperature ranges for sensitization, which is a critical factor for PTA SCC susceptibility [1].

Material / Condition	Sensitization Temperature Range	Notes / References
General Austenitic Stainless Steels	400°C to 800°C (approx. 750°F to 1500°F) [4] [2].	Rate of sensitization increases with temperature within this range [1].
Weld Heat-Affected Zones (HAZ)	--	Particularly susceptible due to thermal cycles during welding [4].
Low-Carbon "L" Grades (e.g., 304L, 316L)	--	Less susceptible to sensitization from welding; can sensitize after several hours above ~540°C (~1000°F) or long-term above ~400°C (~750°F) [4] [2].
Chemically Stabilized Grades (e.g., 321, 347)	--	Grades with Ti or Nb resist sensitization by forming carbides before chromium [1].

## PTA SCC Prevention and Mitigation Strategies

Preventing PTA SCC requires a strategy that addresses the material, environment, and stress. The following methods are recommended in industry standards like NACE SP0170 [1] [2] [5].

Method	Key Procedure Details	Application Notes
Alkaline Washing (Neutralization)	Rinse with 2-2.5 wt% soda ash solution; circulate/soak min. 2 hrs; maintain pH $\geq 9$ and chlorides $< 1000$ ppm (prefer $< 50$ ppm); add 0.4 wt% sodium nitrate inhibitor [1].	Must occur under inert atmosphere before air exposure; ensure solution contacts all internal surfaces; effective draining is critical to prevent other corrosion [1] [5].
Nitrogen Purging	Use dry nitrogen to exclude oxygen; maintain O <sub>2</sub> level $< 50$ ppm [1] [5].	Keeps system dry and oxygen-free; good for short outages or when equipment remains closed [1] [5].

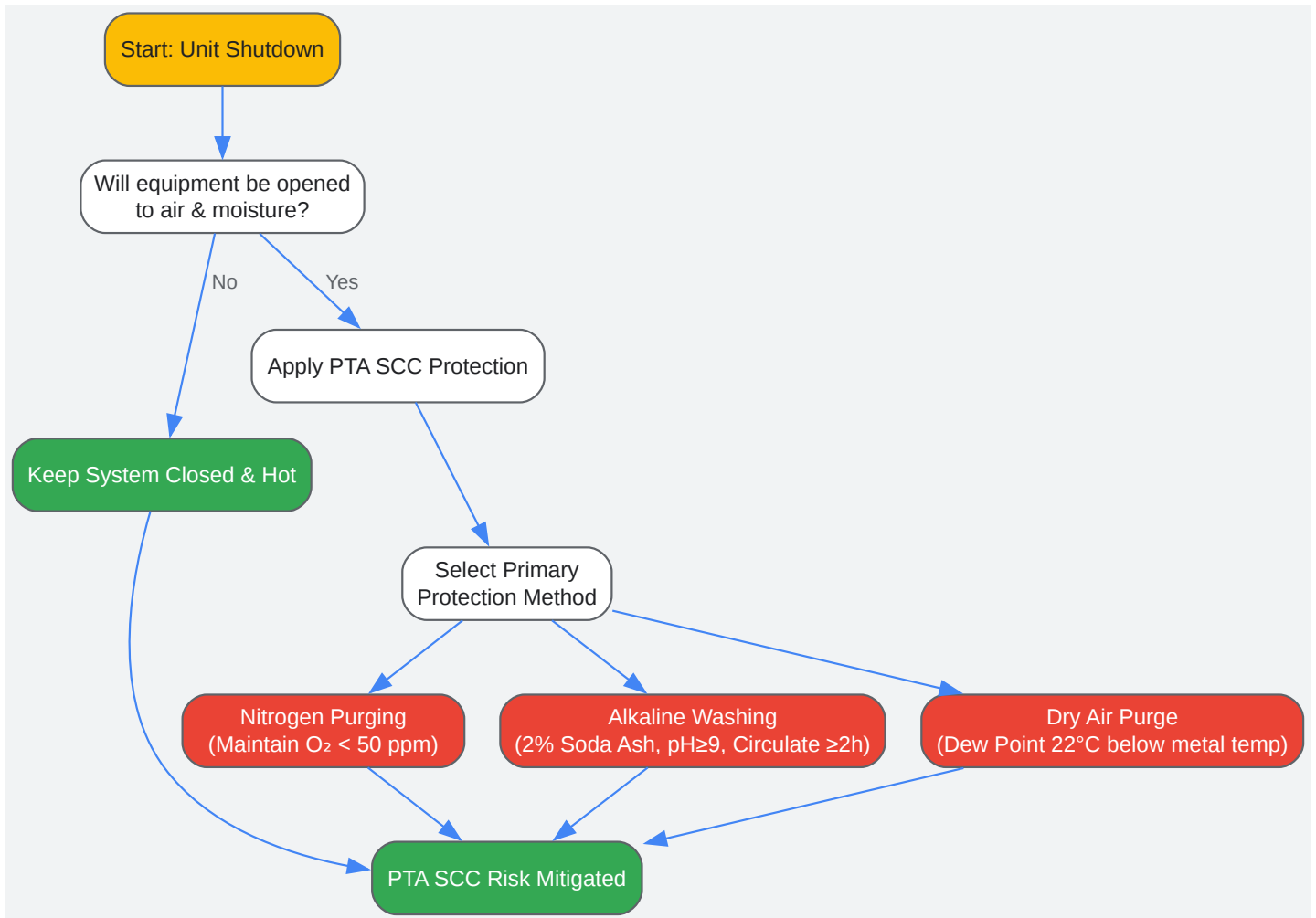
Method	Key Procedure Details	Application Notes
<b>Dry Air Purge</b>	Use dehumidified air; maintain dew point of air $\geq 22^{\circ}\text{C}$ ( $40^{\circ}\text{F}$ ) below internal metal temperature [1] [5].	Prevents moisture condensation on metal surfaces [5].
<b>Material Selection</b>	Use low-carbon "L" grades or stabilized grades (321, 347) [1] [4] [2].	"L" grades resist sensitization from welding; stabilized grades resist sensitization from high-temp service [1] [4].
<b>Operational Protection for Heaters</b>	Keep firebox heated above dew point using pilots or portable heaters [1] [5].	Protects external surfaces of tubes from condensation when sulfide scales are present [1] [5] [6].

## Inspection and Detection of PTA SCC

Detecting PTA SCC can be challenging and often requires specific techniques [4].

- **Primary Method: Liquid Penetrant Testing (PT)** [4].
  - **Challenge:** Cracks are often filled with tight, corrosive deposits that can hide the flaw. Light sanding with a flapper disc may be necessary to clean the surface and improve the sensitivity of the inspection [4].
- **Laboratory Analysis:** For positive identification, **metallographic analysis** and **Scanning Electron Microscopy (SEM)** are used. These methods confirm the intergranular crack path and can help differentiate PTA SCC from other failure types [3] [4].

The following diagram illustrates the logical workflow for preventing PTA SCC during a shutdown, integrating the key strategies discussed above.



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